

Unraveling the Biological Profile of 1,9-Caryolanediol 9-acetate: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

Cat. No.: B15592040

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,9-Caryolanediol 9-acetate is a naturally occurring sesquiterpenoid compound. Sesquiterpenoids are a diverse class of organic compounds found extensively in the plant kingdom, known for a wide range of biological activities. This technical guide aims to provide a comprehensive overview of the currently available scientific information regarding the biological activity of **1,9-Caryolanediol 9-acetate**. However, it is important to note at the outset that publicly available research specifically detailing the biological functions of this particular compound is limited. This document summarizes the existing data and provides context based on the activities of related compounds and the plant species from which **1,9-Caryolanediol 9-acetate** has been isolated.

Chemical Identity

- Compound Name: **1,9-Caryolanediol 9-acetate**
- Class: Sesquiterpenoid
- CAS Number: 155488-34-9[1]
- Molecular Formula: $C_{17}H_{28}O_3$ [1]

- **Natural Sources:** This compound has been reported to be isolated from *Sindora sumatrana* and is associated with the plant *Pulicaria jaubertii*.

Biological Activity: Current State of Research

Direct and specific data on the biological activity of **1,9-Caryolanediol 9-acetate** are not extensively reported in peer-reviewed literature. Scientific investigations have more broadly focused on the extracts of the plants in which this compound is found, or on other more abundant sesquiterpenoids.

Context from Host Organisms

Pulicaria jaubertii

The essential oils of *Pulicaria jaubertii* have demonstrated notable biological activities. Studies have revealed significant cytotoxic effects of the leaf essential oil against human breast cancer (MCF-7) and liver cancer (HEPG-2) cell lines, with IC₅₀ values of 3.8 and 5.1 µg/ml, respectively.[2] The root essential oil also showed selective cytotoxicity against the MCF-7 cell line (IC₅₀ = 9.3 µg/ml).[2] These cytotoxic effects are largely attributed to the high content of carvotanacetone in the leaf oil.[2] The essential oils also exhibited moderate antimicrobial activity against Gram-positive bacteria and *Candida albicans*. [2] While **1,9-Caryolanediol 9-acetate** is a constituent of this plant, its specific contribution to these observed activities has not been elucidated.

Sindora sumatrana

Research on the pods of *Sindora sumatrana* led to the isolation of various di- and sesquiterpenoids.[3] An activity-guided fractionation based on the inhibition of nitric oxide (NO) production in murine macrophage RAW 264.7 cells identified (+)-7β-acetoxy-15,16-epoxy-3,13(16),14-clerodatriene-18-oic acid as an active constituent with an IC₅₀ value of 51.6 µM.[3] This study, however, did not report any anti-inflammatory activity for **1,9-Caryolanediol 9-acetate**.

General Biological Activities of Caryolane Sesquiterpenoids

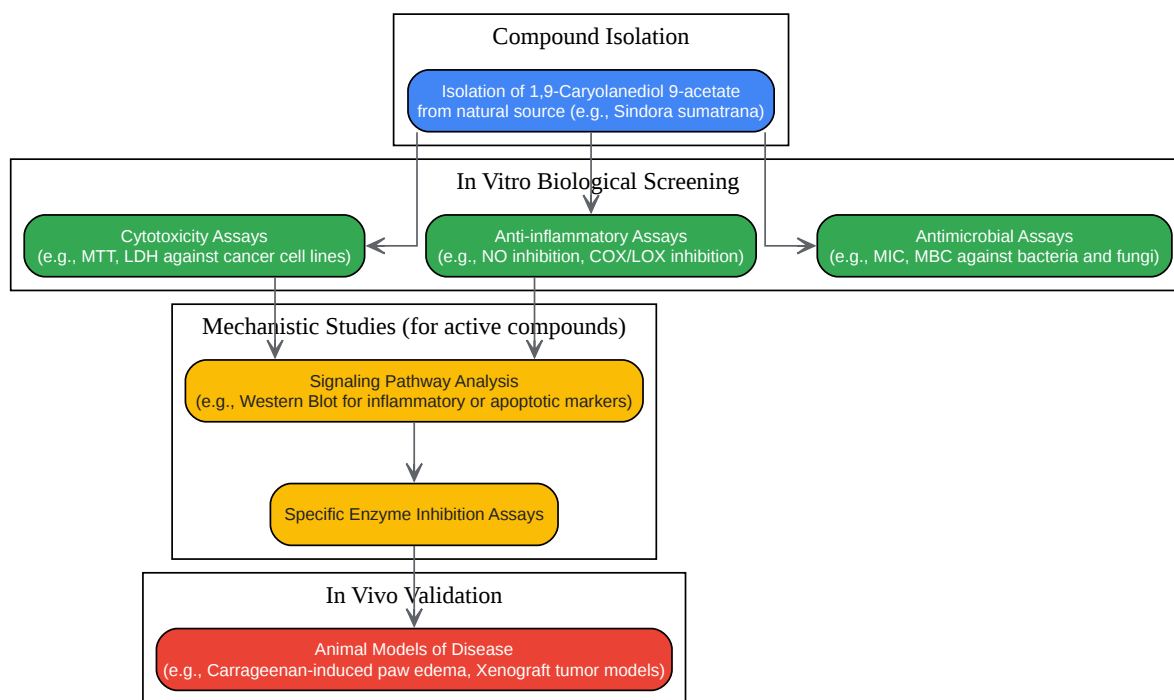
Given the limited specific data, it is informative to consider the biological activities of the broader class of caryophyllane sesquiterpenes. These compounds are known to possess a range of pharmacological properties, which may suggest potential areas of investigation for **1,9-Caryolanediol 9-acetate**.

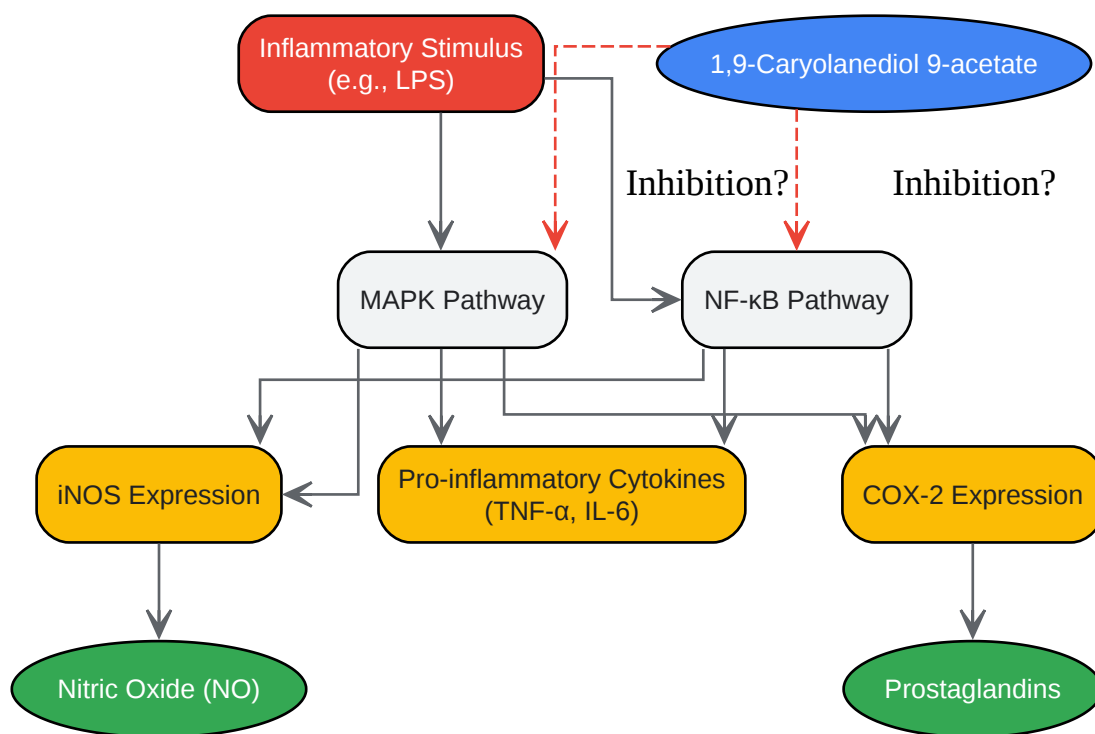
A study on caryophyllene derivatives isolated from *Pulicaria vulgaris* revealed significant cytotoxic, anticholinesterase, and antityrosinase activities for some of these compounds.^[4] For example, one of the isolated compounds exhibited an IC_{50} value of 8.50 ± 0.75 $\mu\text{g/mL}$ against the A549 human lung carcinoma cell line and an IC_{50} of 6.45 ± 0.09 $\mu\text{g/mL}$ for anticholinesterase activity.^[4]

Experimental Considerations for Future Research

To elucidate the specific biological activities of **1,9-Caryolanediol 9-acetate**, a systematic approach employing a battery of in vitro and in vivo assays is necessary. The following outlines a potential experimental workflow.

Experimental Workflow for Biological Screening





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,9-Caryolanediol 9-acetate - Immunomart [immunomart.com]
- 2. Chemical composition and biological evaluation of essential oils of *Pulicaria jaubertii* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Di- and sesqui-terpenoids isolated from the pods of *Sindora sumatrana* and their potential to inhibit lipopolysaccharide-induced nitric oxide production - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Caryophyllene Sesquiterpenes from *Pulicaria vulgaris* Gaertn.: Isolation, Structure Determination, Bioactivity and Structure-Activity Relationship - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Unraveling the Biological Profile of 1,9-Caryolanediol 9-acetate: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592040#biological-activity-of-1-9-caryolanediol-9-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com